

A Technical Guide to **PdCl₂(Amphos)2**: Commercial Availability, Suppliers, and Experimental Protocols

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Compound Name: **PdCl₂(Amphos)2**

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This in-depth technical guide provides a comprehensive overview of the commercial availability, suppliers, and experimental applications of the palladium catalyst, Dichlorobis(di-tert-butyl(4-dimethylaminophenyl)phosphine)palladium(II), commonly known as **PdCl₂(Amphos)2**. This air-stable Pd(II) complex is a highly effective catalyst for various cross-coupling reactions, particularly the Suzuki-Miyaura coupling of heteroaryl chlorides, making it a valuable tool in synthetic organic chemistry and drug discovery.

Commercial Availability and Suppliers

PdCl₂(Amphos)2 is readily available from a range of chemical suppliers, catering to both research and development as well as bulk quantity requirements. The purity of the commercially available catalyst is typically high, often exceeding 98%. While pricing is subject to change and often requires a direct quote for larger quantities, the following table summarizes the offerings from prominent suppliers.

Supplier	Product Name	CAS Number	Purity	Available Quantities
Sigma-Aldrich	Dichlorobis(di-tert-butylphenylphosphine)palladium(I)	34409-44-4	95%	Custom
Thermo Scientific Chemicals (Alfa Aesar)	Dichlorobis[di-tert-butyl(4-dimethylaminophenyl)phosphine]palladium(II), Pd 15%	887919-35-9	95% min. (HPLC)	250mg, 1g, 5g
MedchemExpress	PdCl ₂ (Amphos) ₂	887919-35-9	98.1%	Custom
TCI Chemicals	Bis[di-tert-butyl(4-dimethylaminophenyl)phosphine]dichloropalladium(II) (= PdCl ₂ (Amphos) ₂)	887919-35-9	>98.0%	1g, 5g
ChemScene	PdCl ₂ (Amphos) ₂	887919-35-9	≥98%	Custom
UyanChem	PdCl ₂ (Amphos) ₂	887919-35-9	99.9%	Custom (Price: \$5-6/g EXW)[1]
Johnson Matthey	PdCl ₂ (AmPhos) ₂	887919-35-9	Not specified	1g, 5g, 10g, 50g
Metalor	PdCl ₂ (Amphos) ₂	887919-35-9	Not specified	Custom
Manus Aktteva Biopharma LLP	PdCl ₂ (Amphos) ₂ , Bis(di-tert-butyl(4-dimethylaminophenyl)phosphine)palladium(II)	887919-35-9	On request	R&D to commercial scale

	enyl)phosphine)dichloropalladium (II)			
American Elements	Dichlorobis(di-t-butylphenylphosphino)palladium(I)	Not specified	99%	Custom
Vineeth Chemicals	Dichloro bis (di-tert. butyl phenyl phosphine) palladium (II)	34409-44-4	Min. Pd content: 16.9%	Custom
GLR Innovations	AMPHOS PDCL2 Chemical	Not specified	Technical Grade	Custom (Price: ₹ 3000/gram)

Experimental Protocols

PdCl₂(Amphos)2 is particularly valued for its efficacy in Suzuki-Miyaura cross-coupling reactions involving challenging substrates like heteroaryl chlorides. Below are detailed methodologies for key experiments cited in the literature.

Suzuki-Miyaura Cross-Coupling of 3-Amino-2-chloropyridine with 2-Methylphenylboronic Acid[2][3]

This procedure demonstrates the use of **PdCl₂(Amphos)2** in the coupling of an electron-rich heteroaryl chloride with an arylboronic acid.

Reagents:

- 3-Amino-2-chloropyridine (0.8 g, 6.2 mmol)
- 2-Methylphenylboronic acid (1.0 g, 7.4 mmol, 1.2 eq.)
- **PdCl₂(Amphos)2** (0.044 g, 0.062 mmol, 1 mol%)[2][3]
- Potassium carbonate (1.3 g, 9.4 mmol, 1.5 eq.)[2][3]

- Toluene (20 mL)[\[2\]](#)
- Deionized water (2 mL)[\[2\]](#)
- Ethyl acetate
- 1 M NaOH (aq)
- Brine
- Anhydrous sodium sulfate

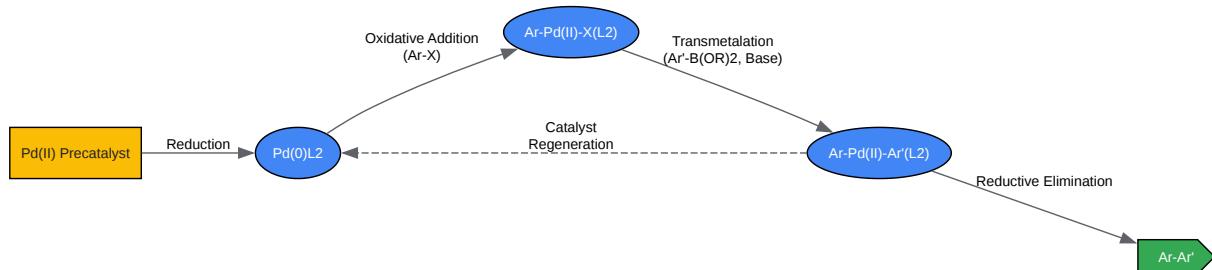
Procedure:

- To a reaction vessel, add 3-amino-2-chloropyridine, 2-methylphenylboronic acid, **PdCl₂(Amphos)2**, and potassium carbonate.[\[2\]](#)[\[3\]](#)
- Add toluene and deionized water to the vessel.[\[2\]](#)
- Purge the reaction mixture with nitrogen gas.
- Heat the mixture to reflux at 90 °C for 5 hours under a nitrogen atmosphere.[\[2\]](#)[\[3\]](#)
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Add water (20 mL) and extract the product with ethyl acetate.
- Wash the organic layer sequentially with 1 M NaOH (aq) and brine.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography (eluent: hexane:ethyl acetate = 1:1) to yield 2-(o-tolyl)-3-pyridinamine as a milky white powder.[\[2\]](#)

Visualizations

Catalytic Cycle of Suzuki-Miyaura Cross-Coupling

The following diagram illustrates the generally accepted catalytic cycle for the Suzuki-Miyaura cross-coupling reaction, in which **PdCl₂(Amphos)2** serves as a precatalyst that is reduced *in situ* to the active Pd(0) species.

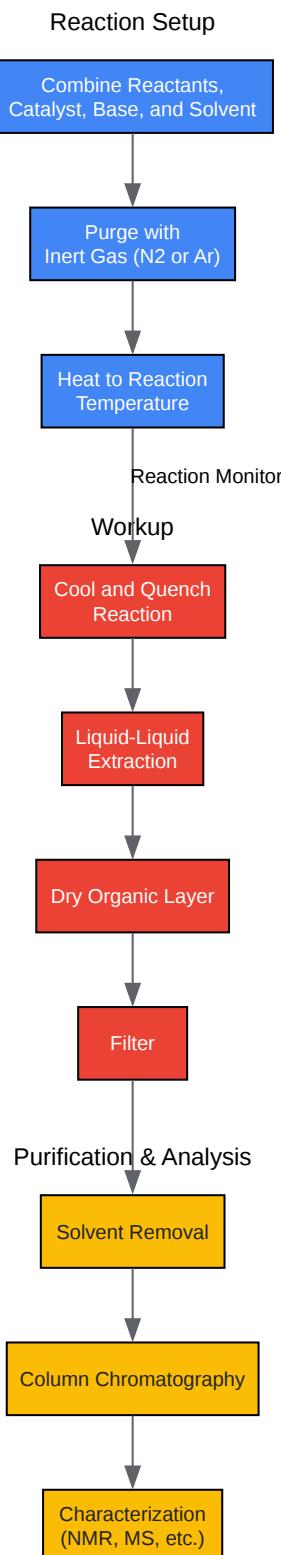


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Caption: Generalized catalytic cycle for the Suzuki-Miyaura reaction.

Experimental Workflow for a Typical Cross-Coupling Reaction

This diagram outlines a standard experimental workflow for performing a palladium-catalyzed cross-coupling reaction in a research laboratory setting.



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Caption: A typical experimental workflow for cross-coupling reactions.

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